

Tetraethylammonium chloride form selection monohydrate vs anhydrous

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Compound Focus: Tetraethylammonium Chloride

CAS No.: 56-34-8

Cat. No.: S566236

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TEAC Forms: Anhydrous vs. Monohydrate at a Glance

The table below summarizes the key characteristics of each form for direct comparison.

Feature	Tetraethylammonium Chloride (Anhydrous)	Tetraethylammonium Chloride Monohydrate
CAS Number	56-34-8 [1]	68696-18-4 [2]
Chemical Formula	$C_8H_{20}ClN$ [3] [1]	$C_8H_{20}ClN \cdot H_2O$ ($C_8H_{22}ClNO$) [2]
Molecular Weight	165.70 g/mol [3] [1]	183.72 g/mol [2]
Appearance	Colorless, deliquescent crystalline solid [3]	Crystalline powder or crystals [1] [4]
Melting Point	~360 °C (Tetrahydrate, decomposes) [3]	~110 °C (For the monohydrate) [2]
Water Content	Absent (in pure form)	Contains one fixed water molecule [2]

Feature	Tetraethylammonium Chloride (Anhydrous)	Tetraethylammonium Chloride Monohydrate
Stability	Stable, but hygroscopic (absorbs moisture from air) [3] [1]	More stable in weight and composition under normal lab conditions [2]
Key Handling Note	Requires rigorous drying and storage in a desiccator to maintain anhydrous state.	The stable, preferred form for most general applications where a precise water content is acceptable.

FAQs and Troubleshooting Guide

Q1: Which form should I use for my experiment?

- **Choose the Monohydrate if:** Your experiment requires a consistent molecular weight for molar concentration calculations and you are working in aqueous systems or where trace water is not detrimental. It is the preferred form for **most general applications**, including as a phase-transfer catalyst [5] or a potassium channel blocker in physiological studies [3] [1], due to its superior stability against humidity.
- **Choose the Anhydrous form if:** Your reaction is extremely sensitive to water (e.g., in some organic synthesis steps with water-sensitive reagents) or you are using TEAC as a precursor in high-temperature reactions where the water of hydration could cause issues. Be prepared to manage its hygroscopic nature carefully.

Q2: The mass of my anhydrous TEAC seems to change over time. Why?

This is a classic sign of **hygroscopic behavior** [3] [1]. Anhydrous TEAC readily absorbs water from the atmosphere, increasing its mass and altering its effective purity.

- **Solution:**
 - **Storage:** Always store the anhydrous form in a tightly sealed container, inside a desiccator with a suitable desiccant (e.g., silica gel or P2O5) [3].
 - **Handling:** Weigh it out quickly and in a low-humidity environment.

- **Alternative:** If precise water-free conditions are not critical, switch to the monohydrate form, which is more stable in mass and composition [2].

Q3: Can I convert the monohydrate to the anhydrous form?

Yes, but it requires specific procedures.

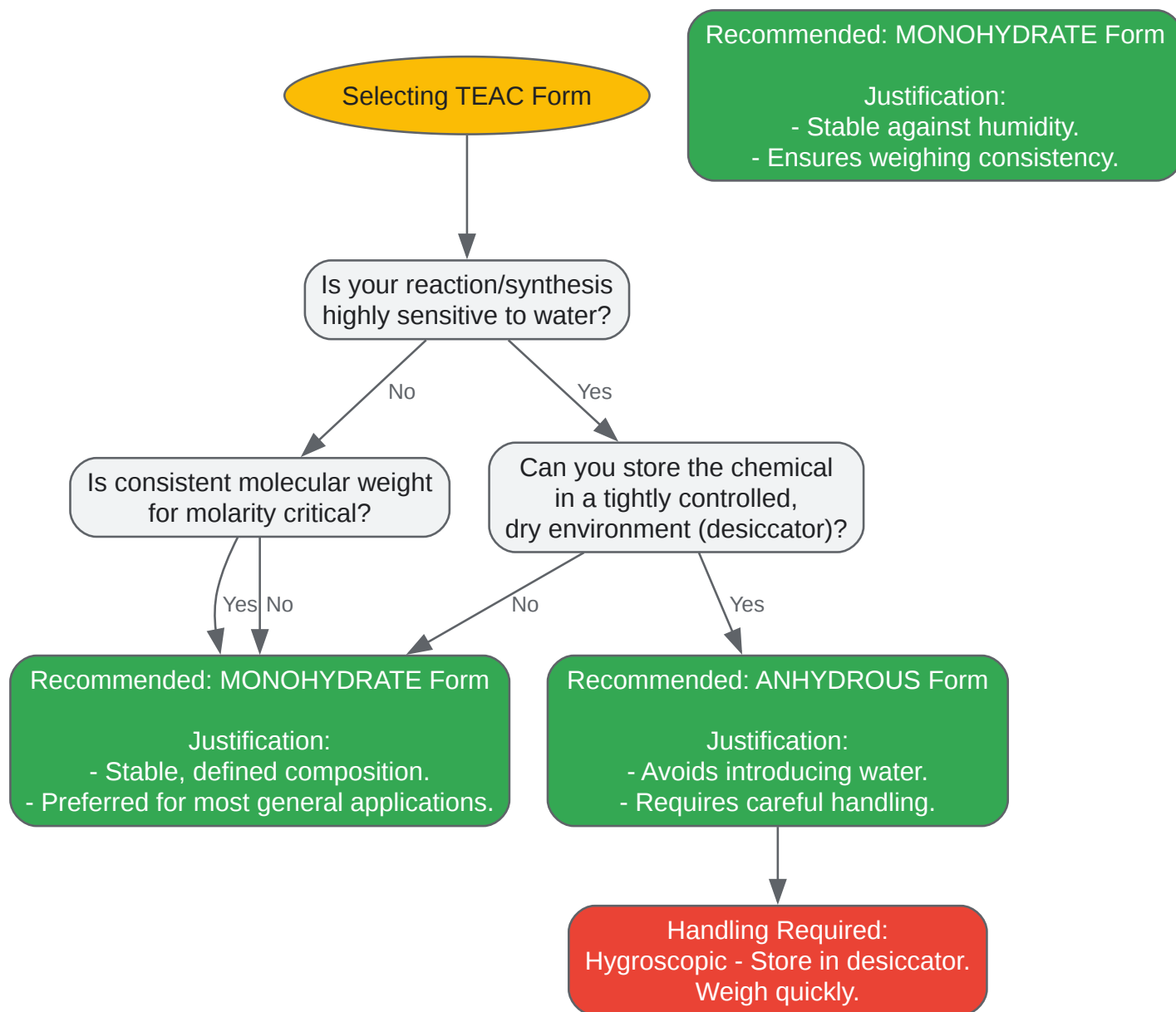
- **Laboratory Method:** You can dry the monohydrate over phosphorus pentoxide (P2O5) under vacuum for several days to remove the water of crystallization [3] [2]. Simply heating is not sufficient and may lead to decomposition.

Q4: My TEAC solution is causing unexpected irritation. What should I do?

Both forms can be irritating.

- **Hazard Statements:** The material is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335) [2] [4].
- **Safety Protocol:** Always use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a dust mask (type N95 is recommended) [4]. Handle the solid material in a fume hood to avoid inhaling dust.

The following flowchart can help you visualize the decision-making process for selecting the appropriate form of TEAC for your experiment.



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References

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